

4-Bromo-2-fluoro-6-nitrotoluene molecular structure and weight

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-nitrotoluene

Cat. No.: B1271564

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Technical Guide: 4-Bromo-2-fluoro-6-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular properties of **4-Bromo-2-fluoro-6-nitrotoluene**, a key chemical intermediate. Due to its specific arrangement of functional groups, this compound serves as a valuable building block in the synthesis of complex molecules within the pharmaceutical, agrochemical, and dye industries.

Molecular Structure and Properties

The foundational characteristics of **4-Bromo-2-fluoro-6-nitrotoluene** are summarized below. These quantitative data are essential for stoichiometric calculations, analytical characterization, and process design.

Property	Data
Molecular Formula	C ₇ H ₅ BrFNO ₂
Molecular Weight	234.02 g/mol
CAS Number	502496-34-6

Applications in Synthesis

4-Bromo-2-fluoro-6-nitrotoluene is a versatile intermediate primarily utilized for its role in introducing a substituted nitrophenyl moiety into larger molecules. Its applications span several key industrial sectors:

- Pharmaceuticals: It acts as a crucial intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs). The strategic placement of the bromo, fluoro, and nitro groups allows for subsequent chemical modifications to build complex drug candidates.[\[1\]](#)[\[2\]](#)
- Agrochemicals: In the agrochemical sector, this compound is used in the development of novel pesticides and herbicides.[\[1\]](#)[\[2\]](#) Its structure is a key component in the synthesis of active ingredients designed for crop protection.[\[1\]](#)
- Dyes and Pigments: The chemical's structure serves as a precursor in the manufacturing of various dyes and pigments.[\[1\]](#)

Representative Experimental Protocol: Synthesis of a Structural Isomer

While a specific, detailed experimental protocol for the synthesis of **4-Bromo-2-fluoro-6-nitrotoluene** is not readily available in the provided search results, a method for the synthesis of its structural isomer, 2-Bromo-4-fluoro-6-nitrotoluene, has been documented. This procedure illustrates a common synthetic strategy for the bromination of nitrotoluene derivatives.

Synthesis of 2-Bromo-4-fluoro-6-nitrotoluene from 4-Fluoro-2-nitrotoluene

This protocol details the bromination of 4-fluoro-2-nitrotoluene using N-bromosuccinimide (NBS) as the brominating agent.

Materials:

- 4-Fluoro-2-nitrotoluene
- Trifluoroacetic acid
- Sulfuric acid (concentrated)

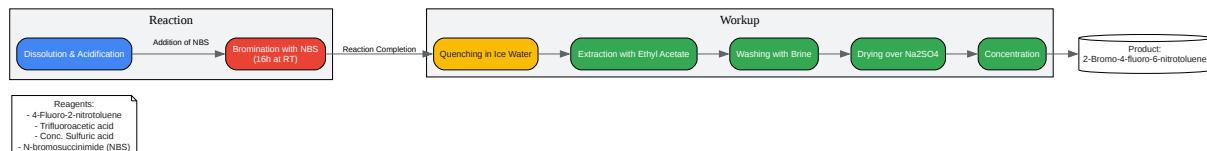
- N-bromosuccinimide (NBS)
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate
- Ice

Procedure:

- In a suitable reaction vessel, dissolve 10.0 g (64.4 mmol) of 4-fluoro-2-nitrotoluene in 40 mL of trifluoroacetic acid.
- To this solution, slowly add 12.5 mL of concentrated sulfuric acid.
- Add 17.2 g (96.6 mmol) of N-bromosuccinimide (NBS) in portions.
- Stir the reaction mixture at room temperature for 16 hours.
- After the reaction is complete, carefully pour the mixture into ice water and continue stirring for 15 minutes.
- Extract the product with ethyl acetate.
- Combine the organic layers and wash with a saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate and then concentrate it under reduced pressure to yield the product, 1-bromo-5-fluoro-2-methyl-3-nitrobenzene (an isomer of the target compound), as a yellow oil.[3]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 2-Bromo-4-fluoro-6-nitrotoluene.



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